

3-Phenoxy-1-propanol boiling point and melting point data

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Compound of Interest

Compound Name: 3-Phenoxy-1-propanol

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An In-Depth Technical Guide to the Physicochemical Properties of **3-Phenoxy-1-propanol**

This technical guide provides a comprehensive overview of the boiling and melting point data for **3-Phenoxy-1-propanol**, tailored for researchers, scientists, and professionals in drug development. This document outlines key physical properties and details the experimental protocols for their determination.

Physicochemical Data of 3-Phenoxy-1-propanol

3-Phenoxy-1-propanol is a clear, colorless liquid at room temperature[1]. Its physical properties are crucial for a variety of research and development applications, including synthesis and formulation.

Data Summary

The following table summarizes the available quantitative data for the boiling and melting points of **3-Phenoxy-1-propanol**.

Property	Value	Conditions
Boiling Point	83-85 °C	Not specified, likely at reduced pressure.
153 °C	At 23 mmHg	
Melting Point	Not available	

Note: The significant difference in boiling point values indicates that the lower range was likely determined under vacuum, a common practice for high-boiling-point liquids to prevent decomposition.

Experimental Protocols for Physical Property Determination

Accurate determination of boiling and melting points is fundamental for the characterization and purity assessment of chemical compounds. The following sections describe standard laboratory methodologies.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common methods for its determination include distillation and the Thiele tube method.

2.1.1. Distillation Method Distillation is a widely used technique for purifying liquids and determining their boiling points[2].

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask.
- **Procedure:** The liquid sample is placed in the round-bottom flask. The apparatus is heated, and the temperature is monitored. The boiling point is the stable temperature recorded on the thermometer as the vapor of the substance passes into the condenser and the first drops of distillate are collected[2]. This temperature should remain constant throughout the distillation of a pure substance[2].

2.1.2. Thiele Tube Method This micro-method is suitable for small sample volumes[3].

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube (e.g., a Durham tube), and a capillary tube, sealed at one end, is placed open-end-down into the liquid[3][4].
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling-point oil (like mineral oil or silicone oil)[3].

- Procedure: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube expands and escapes. When the boiling point is reached, a continuous stream of bubbles will emerge from the capillary tube[3]. The heat is then removed. The boiling point is the temperature at which the liquid is drawn back into the capillary tube as the apparatus cools[3].

Melting Point Determination

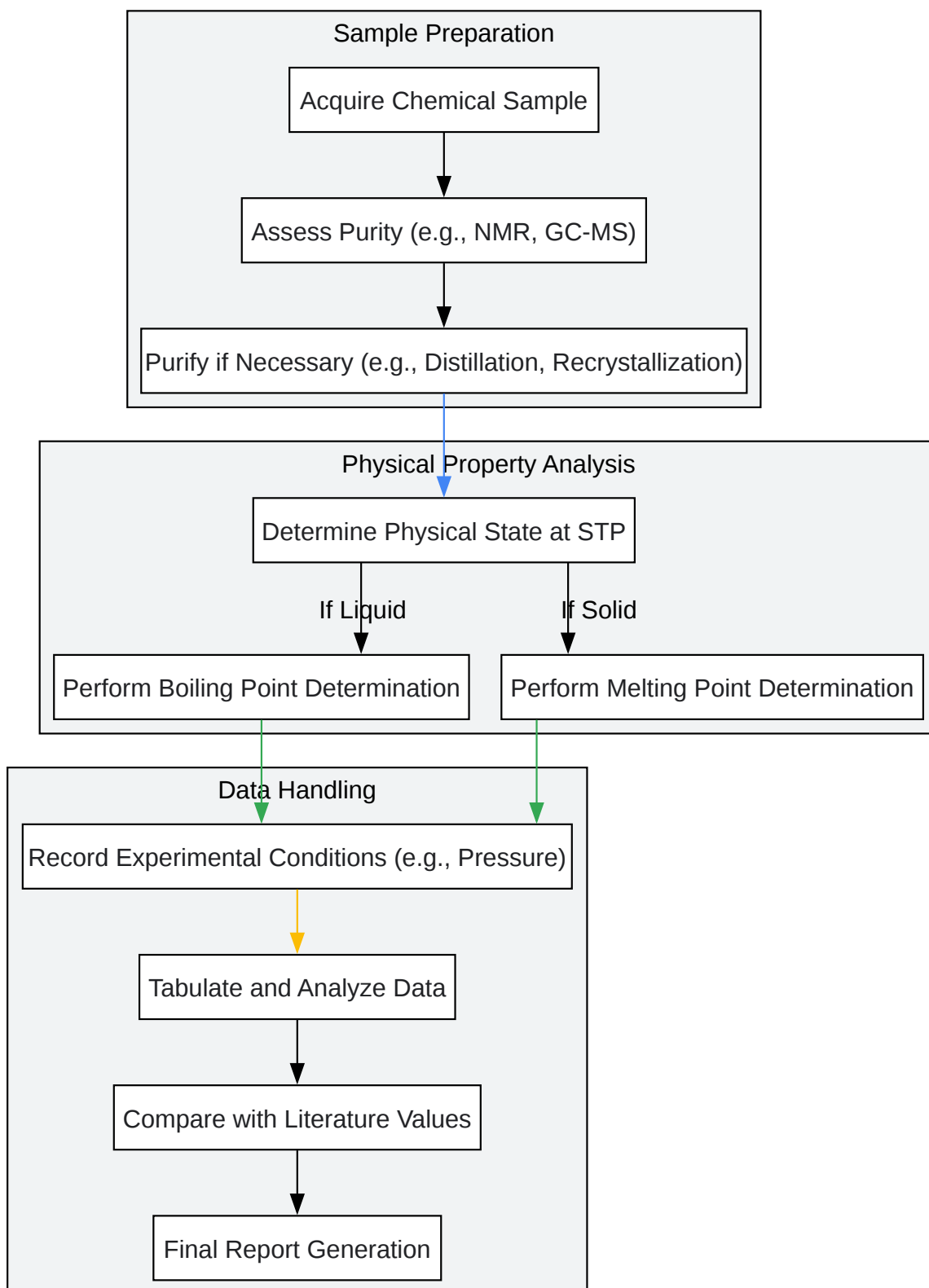
While **3-Phenoxy-1-propanol** is a liquid at ambient temperatures, the determination of a melting point is a critical analysis for solid compounds. The melting point is the temperature at which a substance transitions from a solid to a liquid state. A narrow melting point range (typically 0.5-1.0°C) is an indicator of high purity for a crystalline solid[5][6].

2.2.1. Capillary Method This is the most common method for determining the melting point of a solid.

- Sample Preparation: A small amount of the dry, powdered solid is packed into a thin-walled capillary tube sealed at one end[5][7].
- Apparatus: The capillary tube is placed in a heating apparatus, such as a Mel-Temp device or a Thiele tube, attached to a thermometer[5].
- Procedure: The sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point[5]. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid[5][6].

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical substance.



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Caption: Workflow for Physical Property Determination of a Chemical Substance.

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